

assessing the specificity of 15-lipoxygenase inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Stearoyl-2-15(S)-Hpete-Sn-Glycero-3-Pe*

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A Comprehensive Guide to Assessing the Specificity of 15-Lipoxygenase Inhibitors

For researchers and drug development professionals, the selective inhibition of 15-lipoxygenase (15-LOX) presents a promising therapeutic strategy for a variety of inflammatory diseases, certain cancers, and neurodegenerative disorders. The challenge, however, lies in identifying and characterizing inhibitors with high specificity for 15-LOX to minimize off-target effects. This guide provides a comparative overview of common 15-LOX inhibitors, detailing their potency and selectivity, and outlines standard experimental protocols for their assessment.

Comparative Analysis of 15-LOX Inhibitors

The specificity of a 15-LOX inhibitor is determined by comparing its inhibitory potency (commonly expressed as the half-maximal inhibitory concentration, IC₅₀) against 15-LOX to its potency against other related enzymes. Key enzymes for cross-screening include other lipoxygenase isoforms, such as 5-LOX and 12-LOX, and cyclooxygenase (COX) enzymes, COX-1 and COX-2, which are also involved in the metabolism of arachidonic acid. An inhibitor with high specificity will exhibit a significantly lower IC₅₀ for 15-LOX compared to the other enzymes.

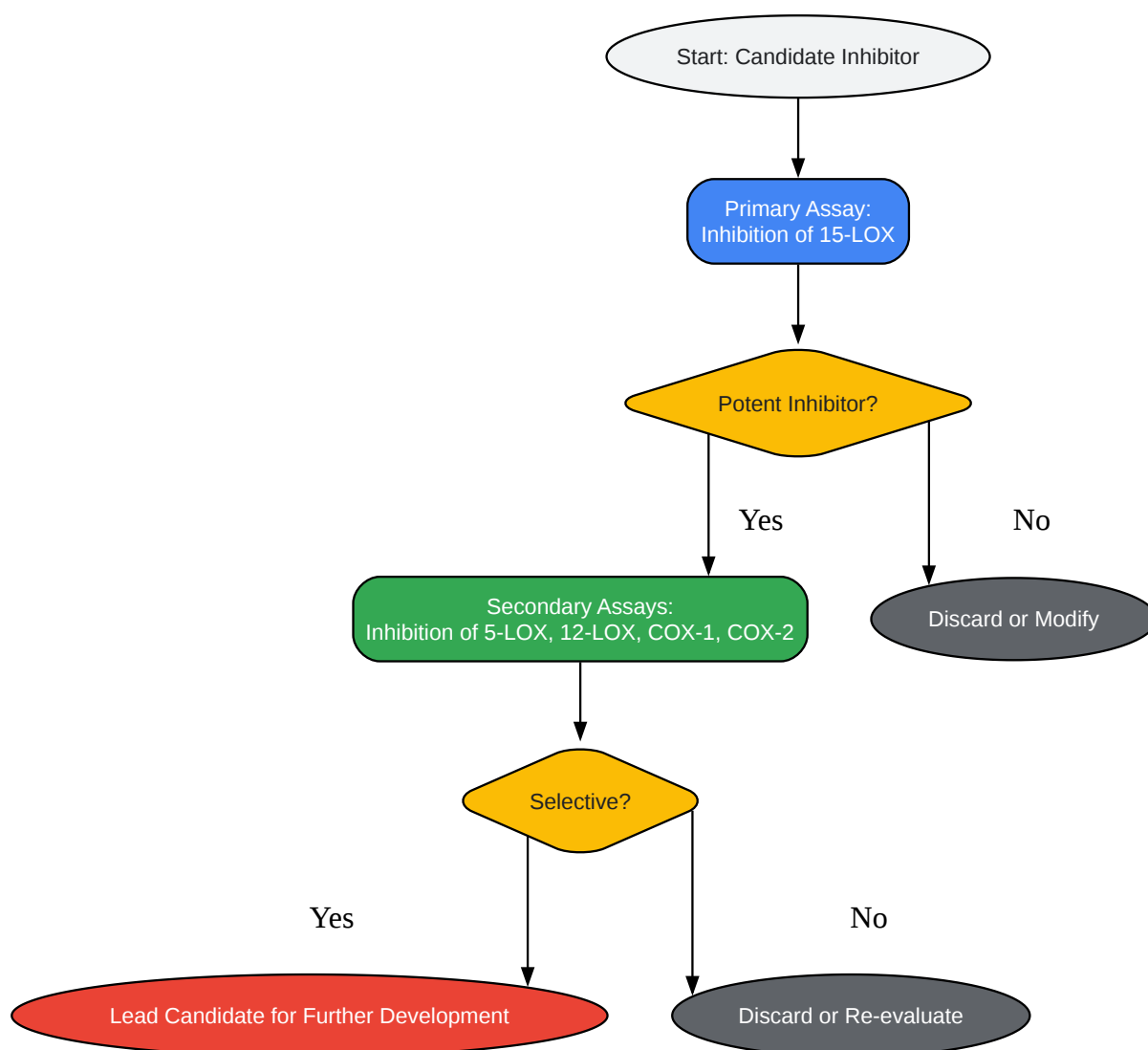
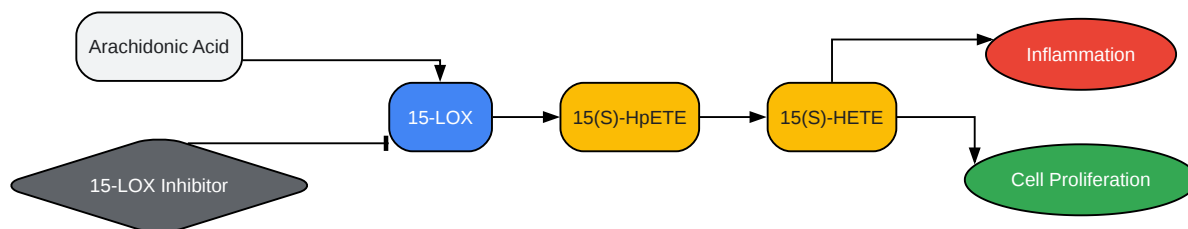
Below is a summary of the reported IC₅₀ values for several known 15-LOX inhibitors.

Inhibitor	15-LOX-1 IC50 (μM)	5-LOX IC50 (μM)	12-LOX IC50 (μM)	15-LOX-2 IC50 (μM)	COX-1 IC50 (μM)	COX-2 IC50 (μM)
ML351	0.2[1][2][3]	>50[4]	>100[4]	>50[2]	>15 (<10% inhibition) [4]	>15 (<10% inhibition) [4]
PD 146176	0.54[5][6]	No effect[6]	No effect[6]	-	No effect[6]	No effect[6]
Zileuton	-	0.5 - 3.7[7] [8]	-	-	-	-
NDGA	-	-	-	-	-	-

Note: IC50 values can vary depending on the assay conditions, enzyme source (species and recombinant vs. native), and substrate concentration. Data is compiled from multiple sources for comparison. NDGA (Nordihydroguaiaretic acid) is a general lipoxygenase inhibitor and is often used as a positive control.

Signaling Pathway of 15-Lipoxygenase

15-LOX is a key enzyme in the metabolism of polyunsaturated fatty acids, primarily arachidonic acid (AA). The enzyme catalyzes the introduction of molecular oxygen into AA to produce 15-hydroperoxyeicosatetraenoic acid (15-HpETE), which is then rapidly converted to 15-hydroxyeicosatetraenoic acid (15-HETE).[6] These lipid mediators are involved in a variety of cellular processes, including the regulation of inflammation and cell proliferation.[9]



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- To cite this document: BenchChem. [assessing the specificity of 15-lipoxygenase inhibitors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10790225#assessing-the-specificity-of-15-lipoxygenase-inhibitors]

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